

Thermodynamic Properties of Isoamyl Acetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Isoamyl acetate*

Cat. No.: *B031805*

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **isoamyl acetate** (isopentyl acetate), an organic compound with significant applications in the pharmaceutical, food, and cosmetic industries. This document consolidates essential data, details experimental methodologies for property determination, and illustrates the interplay between key thermodynamic parameters.

Core Thermodynamic Data

The following tables summarize the key quantitative thermodynamic properties of **isoamyl acetate**, facilitating easy comparison and reference.

Table 1: Fundamental Physical and Thermodynamic Properties of **Isoamyl Acetate**

Property	Value	Units	Conditions
Molecular Formula	C ₇ H ₁₄ O ₂	-	-
Molar Mass	130.187	g·mol ⁻¹	-
Boiling Point	142	°C	at 101.325 kPa (760 mmHg)[1]
Melting Point	-78	°C	[1]
Heat of Combustion	-4362.2	kJ·mol ⁻¹	at 20 °C
Enthalpy of Vaporization	43.9	kJ·mol ⁻¹	-
Critical Temperature	326.1	°C	[2]
Critical Pressure	2.84	MPa	[2]

Table 2: Density of **Isoamyl Acetate** at Various Temperatures

Temperature (°C)	Density (g/cm ³)
15	0.876[2]
20	0.872
25	0.876[3]

Table 3: Vapor Pressure of **Isoamyl Acetate** at Various Temperatures

Temperature (°C)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)
20	4	0.533[1]
25	5	0.667

Table 4: Solubility of **Isoamyl Acetate**

Solvent	Solubility	Conditions
Water	Slightly soluble (0.3 g/100 mL)	20 °C[1]
Organic Solvents	Very soluble	Most common organic solvents[1]

Experimental Protocols

The determination of the thermodynamic properties of **isoamyl acetate** requires precise and standardized experimental methodologies. Below are detailed protocols for key experiments.

Determination of Specific Heat Capacity by Differential Scanning Calorimetry (DSC)

The specific heat capacity of liquid **isoamyl acetate** can be determined using differential scanning calorimetry, following a method based on ASTM E1269.[4][5]

Apparatus:

- Differential Scanning Calorimeter (DSC) with a cooling accessory.
- Hermetically sealed aluminum pans.
- Sapphire standard for calibration.
- Microbalance.

Procedure:

- Calibration: Calibrate the DSC for temperature and enthalpy using indium as a standard. Calibrate the heat capacity using a sapphire standard.
- Sample Preparation: Accurately weigh a sample of high-purity **isoamyl acetate** (typically 5-10 mg) into a hermetically sealed aluminum pan. An empty, hermetically sealed pan is used as a reference.
- Experimental Run:

- Place the sample and reference pans into the DSC cell.
- Equilibrate the system at the starting temperature (e.g., 0°C).
- Heat the sample at a constant rate (e.g., 10°C/min) over the desired temperature range.
- Record the heat flow as a function of temperature.
- Perform a baseline run with two empty pans.
- Perform a calibration run with the sapphire standard.
- Data Analysis: The specific heat capacity (C_p) is calculated by comparing the heat flow to the sample with the heat flow to the sapphire standard and the baseline, using the following equation:

$$C_{p_sample} = (C_{p_standard} * m_{standard} * \Delta Y_{sample}) / (m_{sample} * \Delta Y_{standard})$$

where:

- C_p is the specific heat capacity
- m is the mass
- ΔY is the difference in heat flow between the sample/standard and the baseline.

Determination of Enthalpy of Vaporization by Calorimetry

The enthalpy of vaporization can be determined calorimetrically by measuring the heat absorbed during the phase change from liquid to gas.^{[6][7]}

Apparatus:

- A vaporization calorimeter (e.g., a Calvet-type microcalorimeter or a custom-built apparatus).
- Heating element.
- Temperature sensors.

- Flow meter for carrier gas.
- Precision balance.

Procedure:

- Sample Introduction: A known mass of **isoamyl acetate** is introduced into the calorimeter's vaporization chamber.
- Vaporization: The sample is heated to its boiling point, and a constant flow of inert carrier gas (e.g., nitrogen) is passed through the chamber to facilitate vaporization at a steady rate.
- Heat Measurement: The electrical energy supplied to the heating element to maintain a constant temperature during vaporization is precisely measured. This energy input corresponds to the heat of vaporization.
- Mass Determination: The amount of vaporized sample is determined by weighing the remaining liquid or by condensing and weighing the vapor.
- Calculation: The molar enthalpy of vaporization (ΔH_{vap}) is calculated using the formula:

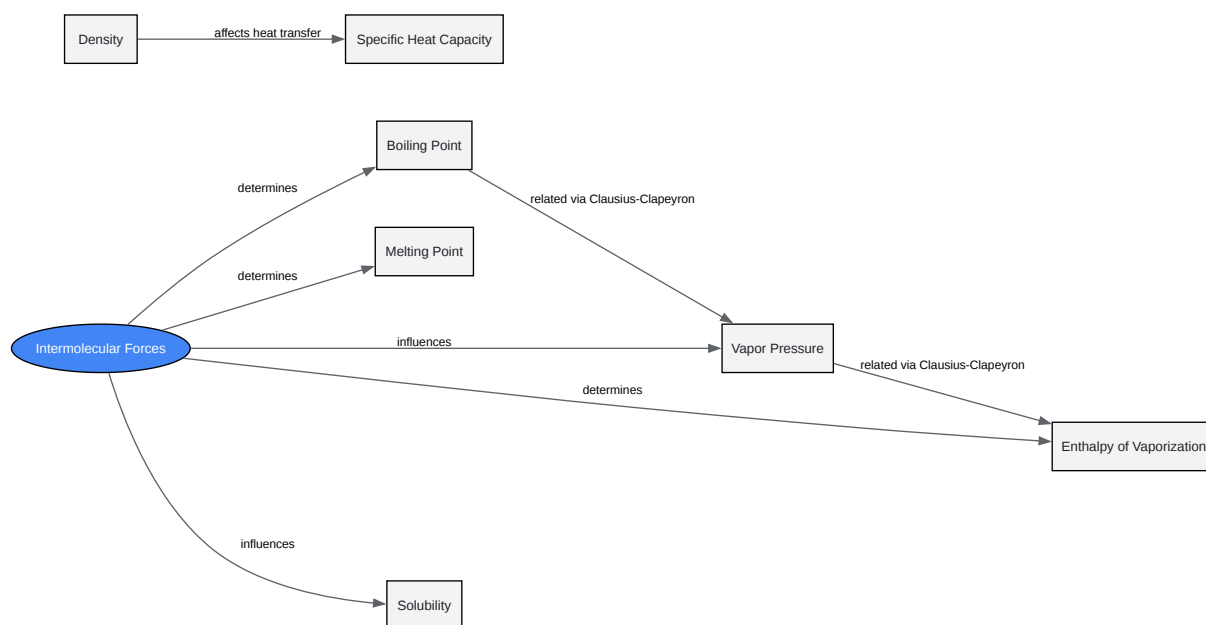
$$\Delta H_{\text{vap}} = Q / n$$

where:

- Q is the heat supplied
- n is the number of moles of the vaporized substance.

Interrelation of Thermodynamic Properties

The thermodynamic properties of **isoamyl acetate** are intrinsically linked. The following diagram illustrates the logical relationships between some of these key parameters.



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Relationship between key thermodynamic properties of **isoamyl acetate**.

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